

Comprehensive Safety and Handling Guide for 4-Formyl-2-methoxyphenyl cyclohexanecarboxylate

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Compound of Interest

Compound Name:	4-Formyl-2-methoxyphenyl cyclohexanecarboxylate
CAS No.:	588674-77-5
Cat. No.:	B1351925

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Disclaimer: No specific Safety Data Sheet (SDS) is currently available for **4-Formyl-2-methoxyphenyl cyclohexanecarboxylate** (CAS No. 588674-77-5). The following guidance is synthesized from the safety data for the closely related compound, 2-ethoxy-4-formylphenyl cyclohexanecarboxylate, and established principles of laboratory safety for handling aromatic aldehydes and esters.[1] This guide is intended for use by trained professionals in research and development settings. All procedures should be conducted after a thorough, site-specific risk assessment.

The structural similarity between **4-Formyl-2-methoxyphenyl cyclohexanecarboxylate** and its ethoxy analog suggests a comparable hazard profile. The primary routes of exposure and potential health effects are likely to be similar. Therefore, a cautious and comprehensive approach to personal protection is paramount.

Hazard Assessment and Triage

Based on the analysis of a structurally similar compound, **4-Formyl-2-methoxyphenyl cyclohexanecarboxylate** is presumed to be:

- Harmful if swallowed.
- Harmful if inhaled.[1]
- A potential skin and eye irritant.[1]

The toxicological properties of this specific compound have not been fully investigated.[1] As such, it should be handled with care, assuming it may have uncharacterized hazards.

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is essential to minimize exposure during the handling of **4-Formyl-2-methoxyphenyl cyclohexanecarboxylate**. The following table outlines the minimum required PPE for various laboratory operations.

Operation	Required Personal Protective Equipment
Weighing and Solution Preparation	<p>Primary Eye Protection: Chemical splash goggles meeting ANSI Z87.1 standards. Hand Protection: Double-gloving with a heavier, chemical-resistant outer glove (e.g., Butyl rubber) over a standard nitrile inner glove.[2][3][4][5][6] Body Protection: A flame-resistant lab coat, fully buttoned. Respiratory Protection: All weighing and solution preparation should be conducted within a certified chemical fume hood to prevent inhalation of airborne particles.</p>
Chemical Synthesis and Reactions	<p>Primary Eye and Face Protection: Chemical splash goggles and a face shield are mandatory, especially when there is a risk of splashing or an exothermic reaction. Hand Protection: Double-gloving with chemically resistant gloves (e.g., Butyl rubber or Viton® over nitrile).[2][3][4][5][6] Consult the glove manufacturer's compatibility charts for the specific solvents being used. Body Protection: A flame-resistant lab coat is required. For larger-scale reactions, a chemical-resistant apron over the lab coat is strongly advised.</p>
Post-Reaction Work-up and Purification	<p>Primary Eye and Face Protection: Chemical splash goggles and a face shield. Hand Protection: Double-gloving with appropriate chemically resistant gloves.[2][3][4][5][6] Body Protection: A flame-resistant lab coat.</p>
Waste Handling and Disposal	<p>Primary Eye and Face Protection: Chemical splash goggles and a face shield. Hand Protection: Heavy-duty, chemical-resistant gloves (e.g., Butyl rubber).[2][3][4][5][6] Body Protection: A flame-resistant lab coat and a chemical-resistant apron.</p>

Rationale for PPE Selection

- **Eye and Face Protection:** The aldehyde functional group can cause irritation upon contact with mucous membranes. A face shield provides an additional layer of protection against splashes during transfers and reactions.
- **Hand Protection:** Double-gloving provides a fail-safe in case the outer glove is compromised. Butyl rubber and Viton® offer excellent resistance to a wide range of organic compounds, including esters and aromatic compounds.^{[2][3][4][5][6]} Nitrile gloves provide good general protection but should be used as the inner layer.
- **Body Protection:** A lab coat protects against incidental contact. A chemical-resistant apron is recommended for larger quantities or when there is a significant splash risk.
- **Respiratory Protection:** Aromatic aldehydes can be volatile and irritating to the respiratory tract. Working in a chemical fume hood is the most effective way to control exposure.

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for ensuring laboratory safety and environmental compliance.

Step-by-Step Handling Procedure

- **Preparation:** Before handling, ensure that a chemical fume hood is available and functioning correctly. Have all necessary PPE, spill cleanup materials, and waste containers readily accessible.
- **Weighing:** Weigh the compound in the fume hood. If a balance cannot be placed in the hood, use a containment glove box or a balance with local exhaust ventilation.
- **Transfers:** Conduct all transfers of the solid or its solutions within the fume hood. Use a spatula for solids and a pipette or syringe for solutions to minimize the risk of spills.
- **Reactions:** Set up all reactions in the fume hood. Ensure that the reaction vessel is securely clamped and that any potential for pressure buildup is mitigated.

- Post-Handling: After handling, decontaminate all surfaces and equipment. Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly with soap and water.
[1]

Storage

- Store **4-Formyl-2-methoxyphenyl cyclohexanecarboxylate** in a tightly sealed container.[1]
- Keep the container in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.[1]
- Store away from incompatible materials, such as strong oxidizing agents.

Spill Management

- Evacuate: If a significant spill occurs, evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Wearing appropriate PPE, contain the spill with an inert absorbent material such as sand or vermiculite.[1]
- Collect: Carefully collect the absorbed material into a suitable container for hazardous waste.
- Decontaminate: Clean the spill area with an appropriate solvent, collecting the cleaning materials as hazardous waste.

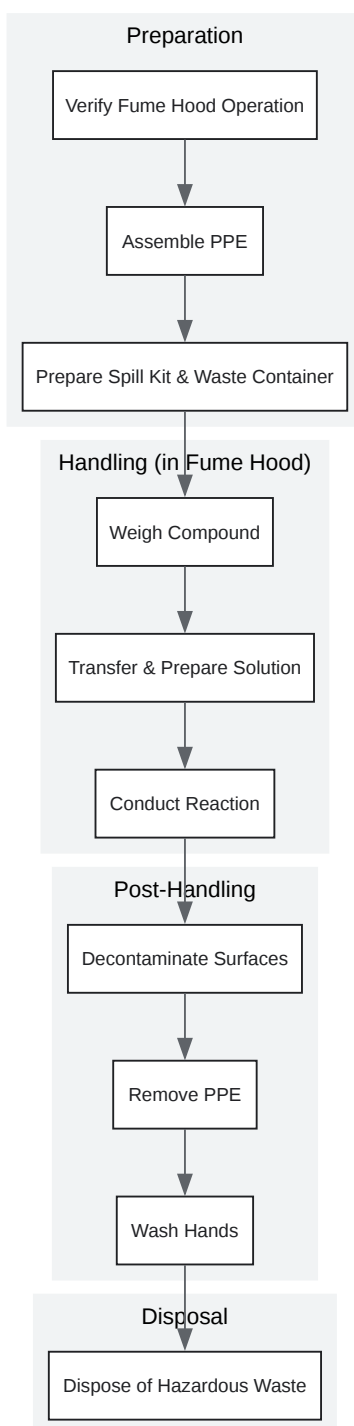
Waste Disposal

- Chemical Waste: Dispose of all waste containing **4-Formyl-2-methoxyphenyl cyclohexanecarboxylate** as hazardous chemical waste.[1] This includes unused product, reaction mixtures, and contaminated materials.
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent.[7][8] The rinsate must be collected and disposed of as hazardous waste.[7][8] After rinsing and air-drying, deface the label and dispose of the container according to your institution's guidelines.[7][8]

Visualized Workflows

Safe Handling Workflow

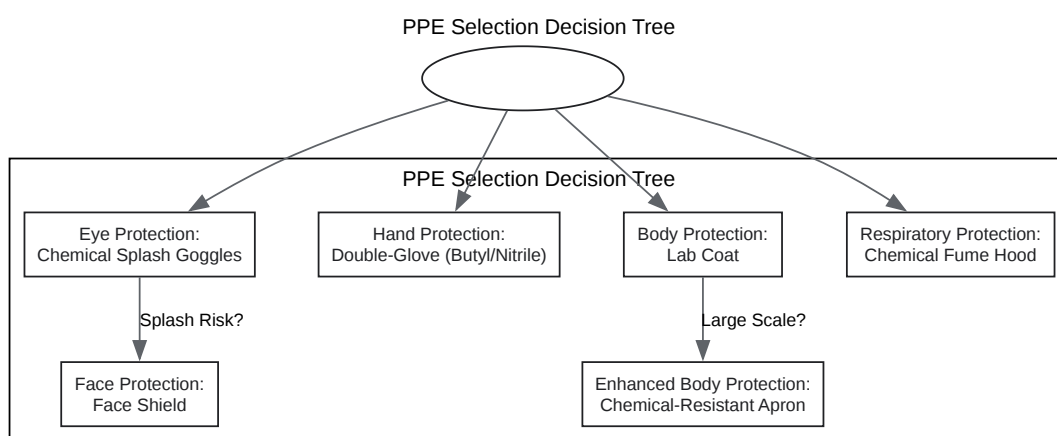
Safe Handling Workflow for 4-Formyl-2-methoxyphenyl cyclohexanecarboxylate



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Caption: A step-by-step workflow for the safe handling of the compound.

PPE Selection Decision Tree



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Caption: A decision tree for selecting appropriate PPE based on the task.

References

- Key Organics. (2017, December 1).
- Health, Safety and Environment Office. CHEMICAL HANDLING GLOVE GUIDE.
- Fisher Scientific.
- Safetyware. (2025, July 2).
- University of California, Berkeley, Office of Environment, Health & Safety. Glove Selection Guide.
- TCI Chemicals. (2025, April 30). SAFETY DATA SHEET: 1,4-Cyclohexanedicarboxylic Acid (cis- and trans- mixture).

- Fisher Scientific.
- AK Scientific, Inc.
- Enviro Safety Products. Material Guide For Chemical and Liquid Resistant Gloves.
- Occupational Safety and Health Administration (OSHA). OSHA Glove Selection Chart.
- TCI Chemicals.
- Enamine.
- BLD Pharm. (n.d.).
- Cayman Chemical. (2025, November 10).
- GERPAC. (2013, October 3). Personal protective equipment for preparing toxic drugs.
- Tokyo Chemical Industry. (2025, November 18).
- SpectraBase. (n.d.).
- PubChem. (n.d.).
- Benchchem. (n.d.). Personal protective equipment for handling 2-Methoxy-1,3-dithiane.
- University of Pittsburgh. Empty Container Disposal Guidelines.
- Sigma-Aldrich. (n.d.).
- Stenutz. (n.d.).
- Matrix Scientific. (n.d.). 881-68-5 Cas No.
- University of Nebraska Medical Center. HAZARDOUS MATERIAL FACT SHEET - Empty Chemical Container Disposal.
- PubChem. (n.d.).
- PubChemLite. (n.d.).
- Santa Cruz Biotechnology. (n.d.).

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Sources

- [1. keyorganics.net \[keyorganics.net\]](https://www.keyorganics.net)
- [2. hseo.hkust.edu.hk \[hseo.hkust.edu.hk\]](https://www.hseo.hkust.edu.hk)
- [3. safetyware.com \[safetyware.com\]](https://www.safetyware.com)
- [4. Glove Selection Guide | Office of Environment, Health & Safety \[ehs.berkeley.edu\]](https://ehs.berkeley.edu)
- [5. envirosafetyproducts.com \[envirosafetyproducts.com\]](https://www.envirosafetyproducts.com)

- [6. safety.fsu.edu \[safety.fsu.edu\]](https://safety.fsu.edu)
- [7. ccc.chem.pitt.edu \[ccc.chem.pitt.edu\]](https://ccc.chem.pitt.edu)
- [8. unmc.edu \[unmc.edu\]](https://unmc.edu)
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